

Best practices for storing and handling Coumarin 500

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Compound of Interest

Compound Name: Coumarin 500

Cat. No.: B1217158

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Technical Support Center: Coumarin 500

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **Coumarin 500**.

Frequently Asked Questions (FAQs)

Q1: What is **Coumarin 500** and what are its primary applications?

Coumarin 500, also known as 7-(ethylamino)-4-(trifluoromethyl)coumarin, is a fluorescent dye notable for its blue-green emission.^[1] It belongs to the 7-aminocoumarin family and is utilized as a fluorochrome and a laser dye.^[1] Its photophysical properties are sensitive to the solvent environment, making it a useful probe for studying solvent polarity.^{[2][3]}

Q2: What are the essential safety precautions for handling **Coumarin 500**?

Coumarin 500 is classified as an irritant and can be harmful if inhaled, swallowed, or absorbed through the skin.^[3] When handling **Coumarin 500** powder or solutions, it is imperative to use proper personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood.

Q3: How should solid **Coumarin 500** be properly stored?

To ensure its stability, solid **Coumarin 500** should be stored in a tightly sealed container in a cool, dry, and dark place. It is sensitive to light and moisture.

Q4: How do I prepare a stock solution of **Coumarin 500**?

Coumarin 500 is poorly soluble in water but dissolves in organic solvents. Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) are recommended for preparing high-concentration stock solutions. It is crucial to use anhydrous solvents as moisture can reduce solubility and affect the stability of the compound.

Q5: What are the optimal storage conditions for **Coumarin 500** stock solutions?

For long-term storage, it is recommended to store stock solutions at -20°C or -80°C. To avoid degradation from repeated freeze-thaw cycles, the stock solution should be aliquoted into smaller, single-use volumes. Ensure the storage vials are tightly sealed to prevent solvent evaporation and moisture absorption.

Data Presentation

Table 1: Physicochemical and Spectroscopic Properties of **Coumarin 500**

Property	Value
Molecular Formula	C ₁₂ H ₁₀ F ₃ NO ₂
Molecular Weight	257.21 g/mol [4][5]
Appearance	Yellow crystalline powder/needles[4][5][6]
Melting Point	158-159 °C[5]
In Ethanol	
Absorbance Maximum (λ _{max})	~395 nm[4][5]
Fluorescence Maximum (λ _{em})	~499 nm[4][5]
In Methanol	
Absorbance Maximum (λ _{max})	~392 nm[6]
Fluorescence Maximum (λ _{em})	~495 nm[6]

Table 2: Solubility of **Coumarin 500**

While specific quantitative solubility data for **Coumarin 500** in common organic solvents is not readily available in published literature, it is known to be soluble in solvents like Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), ethanol, and methanol.[3][7] For experimental purposes, it is best practice to determine the solubility for your specific application and solvent batch. A general protocol for this is provided below.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **Coumarin 500** for subsequent dilution into experimental buffers or media.

Materials:

- **Coumarin 500** powder (MW: 257.21 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and analytical balance

Procedure:

- Preparation: Allow the vial of **Coumarin 500** powder to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh 2.57 mg of **Coumarin 500** powder.
- Dissolving: Add 1 mL of anhydrous DMSO to the vial containing the **Coumarin 500** powder.

- **Mixing:** Vortex the solution thoroughly for 2-3 minutes to aid dissolution. If the powder does not fully dissolve, brief sonication in a water bath can be applied.
- **Aliquoting:** Once fully dissolved, dispense the stock solution into smaller, single-use, light-protecting microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).

Protocol 2: General Staining of Live Cells for Fluorescence Microscopy

Objective: To label live cells with **Coumarin 500** for visualization via fluorescence microscopy.

Materials:

- Cells cultured on imaging-grade glass-bottom dishes or coverslips
- **Coumarin 500** stock solution (10 mM in DMSO)
- Pre-warmed complete cell culture medium
- Phosphate-Buffered Saline (PBS), pH 7.4
- Live-cell imaging buffer (e.g., phenol red-free medium with HEPES)

Procedure:

- **Prepare Working Solution:** Thaw an aliquot of the **Coumarin 500** stock solution. Dilute the stock solution in pre-warmed complete cell culture medium to the desired final concentration (a starting range of 1-10 μM is recommended). It is critical to add the DMSO stock solution to the medium while mixing to prevent precipitation.
- **Cell Staining:** Remove the existing medium from the cells and replace it with the **Coumarin 500**-containing medium.
- **Incubation:** Incubate the cells under standard culture conditions (e.g., 37°C, 5% CO_2) for 15-60 minutes. The optimal time should be determined empirically.

- Washing: Remove the staining solution and wash the cells 2-3 times with pre-warmed PBS to remove any unbound dye.
- Imaging: Add fresh, pre-warmed live-cell imaging buffer to the cells and proceed with fluorescence microscopy. Use a filter set appropriate for **Coumarin 500**'s excitation and emission spectra (e.g., DAPI or similar UV/violet excitation filter).

Mandatory Visualization



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